

Doxifluridine combination therapy L-leucovorin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Doxifluridine

CAS No.: 3094-09-5

Cat. No.: S548858

Get Quote

Clinical Efficacy and Safety Data

The following tables summarize the key findings from clinical trials on the **doxifluridine** (5'-DFUR) and leucovorin regimen.

Table 1: Clinical Response Rates

Patient Population	Number of Patients	Complete Response (CR)	Partial Response (PR)	Overall Response Rate (ORR)	Median Survival	Reference
Previously Untreated	62	2	18	32% (95% CI: 21-45%)	14 months	[1] [2]
Pretreated	46	3	3	13% (95% CI: 5-26%)	12 months	[1] [2]
Mixed (across multiple trials)	34	2	10	35%	Responders: 17.1 mos; Non-responders: 6.5 mos	[3] [4]

Table 2: Key Adverse Events (Grade 3-4)

Adverse Event	Incidence (from [1] [2])	Notes
Diarrhea	32 patients (out of 108)	The primary dose-limiting toxicity; no toxic deaths were reported.
Myelosuppression & Gastrointestinal	Moderate	General toxicity was typically mild to moderate, with no significant neurological toxicity observed in other studies [3] [4].

Detailed Treatment Protocol

This protocol is primarily derived from a phase II study published in the *Journal of Clinical Oncology* [1] [2].

Patient Selection and Eligibility

- **Diagnosis:** Histologically proven advanced colorectal cancer with measurable disease.
- **Patient Status:** Both previously untreated and pretreated (e.g., with 5-FU) patients have been studied.
- **Performance Status:** Good compliance is essential for an oral regimen; patients should have an adequate performance status (e.g., ECOG 0-2).
- **Organ Function:** Adequate bone marrow, hepatic, and renal function are required.

Dosing and Schedule

- **Levo-leucovorin (L-leucovorin):** 25 mg, administered orally.
- **Doxifluridine (5'-DFUR):** 1,200 mg/m², administered orally **2 hours after** leucovorin.
- **Schedule:** Both drugs are given on **Days 1 to 5** of a repeating **10-day cycle**.
- **Treatment Duration:** Cycles are repeated until disease progression or unacceptable toxicity. One study administered treatment for 3 months [3].

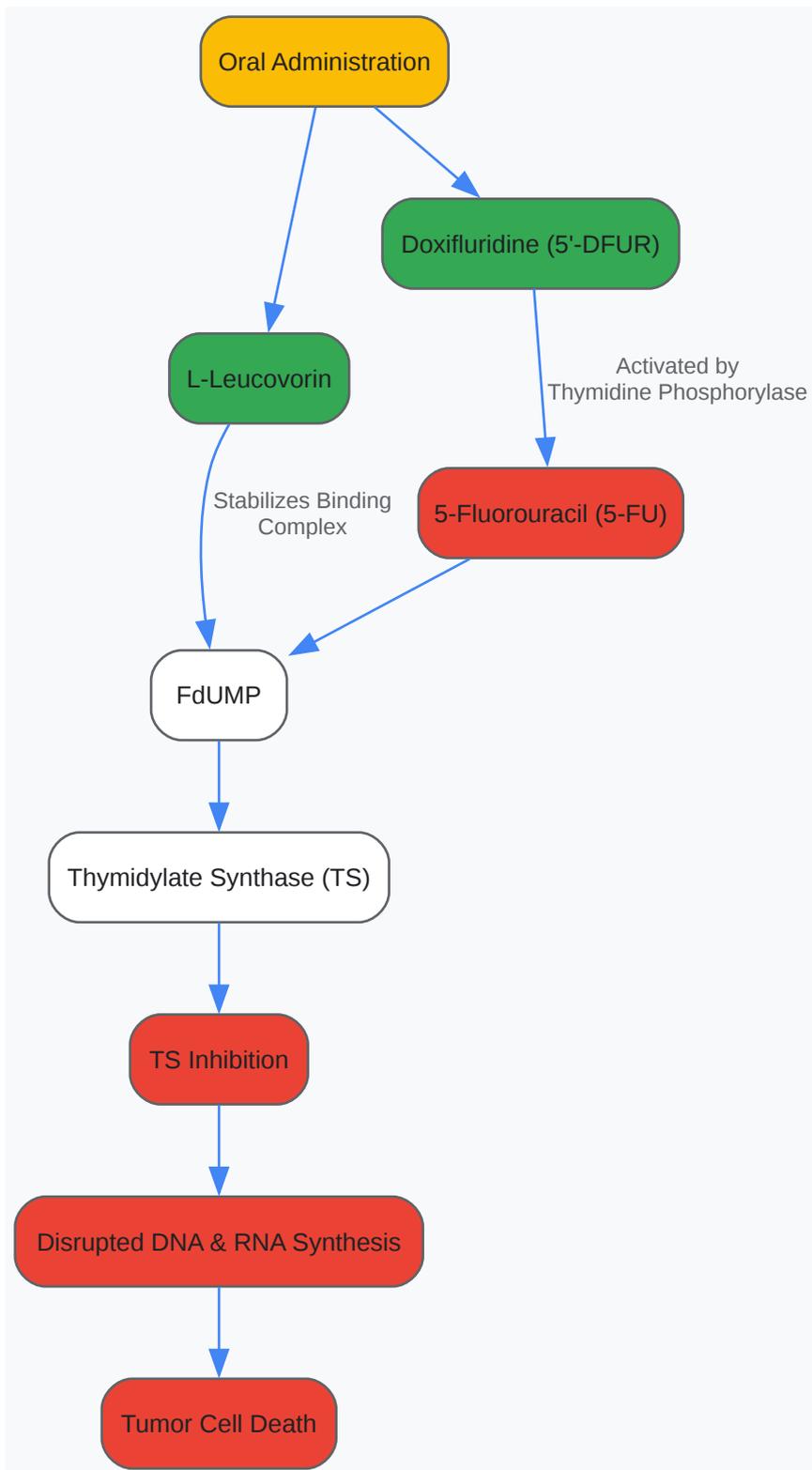
Dose Modification Guidelines

Dose adjustments should be based on the severity of adverse events, particularly diarrhea [1].

- **For Grade 3-4 Diarrhea:** Treatment should be interrupted until resolution. Upon resumption, consider reducing the dose of **doxifluridine**.

Mechanism of Action and Pharmacokinetics

The therapeutic effect of this regimen relies on biochemical modulation and sequential oral administration.



[Click to download full resolution via product page](#)

Key Pharmacokinetic Insight: Research suggests that the conversion of **doxifluridine** to 5-FU increases between the first and fifth day of drug administration in a cycle. However, systemic levels of 5-FU remain

lower compared to those seen after standard intravenous 5-FU therapy, which may contribute to the regimen's favorable safety profile [1] [2].

Research Applications and Considerations

- **Oral Convenience:** This all-oral regimen offers a significant convenience advantage, enabling outpatient and home-based therapy with good patient compliance [1] [3].
- **Incomplete Cross-Resistance:** The observed activity in some patients previously treated with 5-FU suggests incomplete cross-resistance between **doxifluridine** and 5-FU, making it a potential option for later-line therapy [1].
- **Modern Combination: Doxifluridine** has also been successfully combined with other agents like **irinotecan**. Subsequent studies have used **UGT1A1 genotyping** to guide irinotecan dosing in such combinations, improving safety [5].

I hope these detailed application notes and protocols are helpful for your research and development work. Should you require further elaboration on any specific aspect, please feel free to ask.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Doxifluridine and leucovorin: an oral treatment... [ovid.com]
2. an oral treatment combination in advanced colorectal cancer [pubmed.ncbi.nlm.nih.gov]
3. Results of leucovorin and doxifluridine oral regimen in ... [pubmed.ncbi.nlm.nih.gov]
4. Results of leucovorin and doxifluridine oral regimen in ... [scilit.com]
5. deoxy-5-fluorouridine (5'-DFUR) for Metastatic Colorectal ... [ar.iiarjournals.org]

To cite this document: Smolecule. [Doxifluridine combination therapy L-leucovorin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548858#doxifluridine-combination-therapy-l-leucovorin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com